

# Lanasol Yellow 4G: Absence of Established Applications in Tissue Pathology

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## Compound of Interest

Compound Name: *Lanasol Yellow 4G*

Cat. No.: *B3056300*

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Despite being a multifunctional reactive dye, a comprehensive review of scientific literature reveals no established applications or protocols for the use of **Lanasol Yellow 4G** in the field of tissue pathology. While broadly categorized as a tool for biological experiments, its practical use as a histological or histopathological stain is not documented in academic research.

**Lanasol Yellow 4G**, also known as C.I. Reactive Yellow 39, is primarily recognized for its application in the textile industry for dyeing wool and silk fibers.<sup>[1]</sup> Its chemical properties, including its reactive nature, are tailored for forming covalent bonds with these proteinaceous fibers, resulting in excellent color fastness.<sup>[1]</sup>

While commercial suppliers may list "studying tissue pathology" among the potential applications of dyes in general, there is a significant lack of specific evidence to support the use of **Lanasol Yellow 4G** for this purpose.<sup>[2][3][4]</sup> Extensive searches of scientific databases and academic publications have yielded no studies, protocols, or quantitative data related to its efficacy, specificity, or mechanism of action in staining biological tissues for microscopic analysis. Furthermore, no information is available regarding its potential fluorescent properties in a biological context.

## Chemical and Physical Properties of Lanasol Yellow 4G

To provide a comprehensive overview for researchers, the known chemical and physical properties of **Lanasol Yellow 4G** are summarized in the table below. This information is

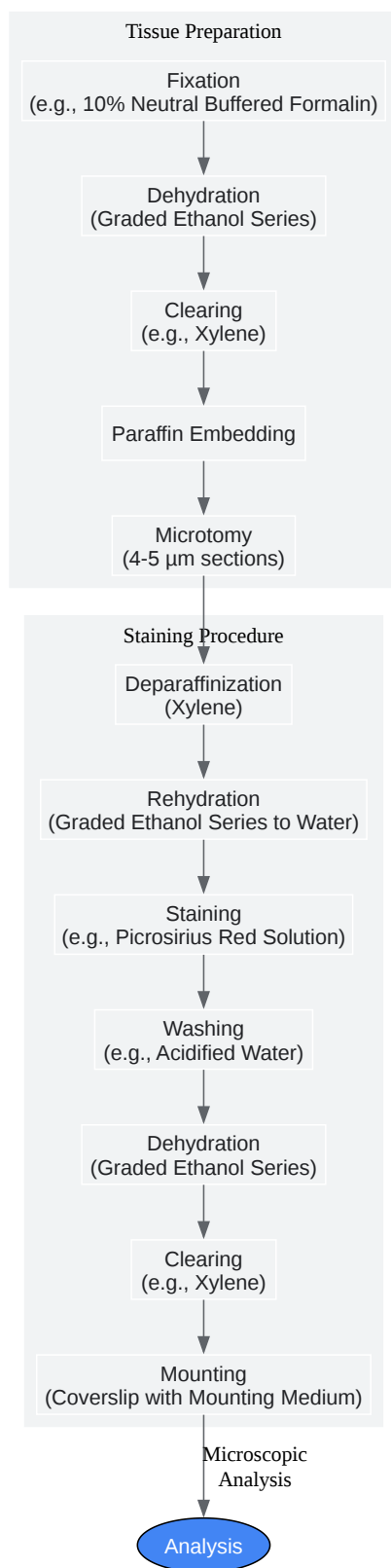
derived from chemical databases and supplier information.

Property	Value
Chemical Name	disodium 4-[4-[5-(2-bromoprop-2-enoylamino)-2-sulfonato-phenyl]azo-3-methyl-5-oxo-4H-pyrazol-1-yl]-2,5-dichloro-benzenesulfonate
C.I. Name	Reactive Yellow 39
CAS Number	70247-70-0
Molecular Formula	C19H12BrCl2N5Na2O8S2
Molecular Weight	699.25 g/mol

## Established Alternatives for Tissue Pathology

For researchers, scientists, and drug development professionals seeking to visualize and quantify components within tissue sections, particularly connective tissues like collagen, several well-established and thoroughly documented staining methods are available. A prominent example is Picrosirius Red, a highly specific stain for collagen that, when viewed under polarized light, can help differentiate between different collagen types based on their birefringence.

The workflow for a typical histological staining procedure is outlined below. This general workflow is applicable to many common histological stains, though specific incubation times and reagents will vary depending on the chosen protocol.

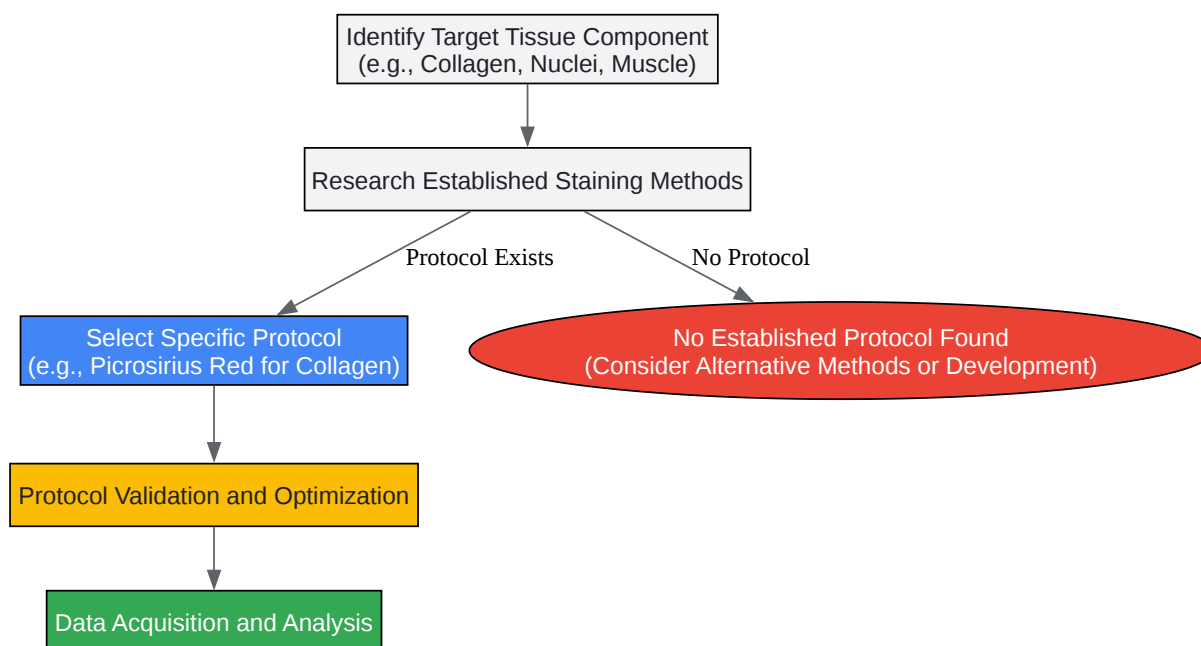


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### General Histological Staining Workflow

## Logical Relationship for Selecting a Histological Stain

The decision-making process for selecting an appropriate histological stain involves considering the target of interest and the desired information. The following diagram illustrates a simplified logical relationship for this process.



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### Decision-making for Histological Stain Selection

In conclusion, while **Lanasol Yellow 4G** is a well-characterized reactive dye for textiles, it lacks the necessary scientific validation and documentation for use in tissue pathology. Researchers are advised to utilize established and validated staining methods to ensure reliable and reproducible results in their studies.

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